

Solubility of 2-Bromo-1,3-dimethoxybenzene: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-1,3-dimethoxybenzene

Cat. No.: B094514

[Get Quote](#)

An in-depth guide for researchers, scientists, and drug development professionals on the solubility characteristics of **2-bromo-1,3-dimethoxybenzene** in common organic solvents.

Introduction

2-Bromo-1,3-dimethoxybenzene (CAS No. 16932-45-9) is a substituted aromatic compound featuring a benzene ring with two methoxy groups and a bromine atom.^[1] This structure imparts a hydrophobic nature to the molecule, influencing its solubility in various media.^[1] It serves as a valuable intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} A thorough understanding of its solubility is paramount for optimizing reaction conditions, developing purification strategies, and formulating final products. This guide provides a summary of the available solubility data, a detailed experimental protocol for its determination, and a logical workflow for the application of solubility data in a research and development context.

Physicochemical Properties

Property	Value
Molecular Formula	C ₈ H ₉ BrO ₂
Molecular Weight	217.06 g/mol [3][4]
Appearance	White to orange to green powder to crystal[1]
Melting Point	94-95 °C[4]
Boiling Point	273 °C at 760 Torr[4]
Density	1.412 g/cm ³

Solubility Profile

While specific quantitative solubility data for **2-bromo-1,3-dimethoxybenzene** is not readily available in public literature, qualitative descriptions indicate its general behavior in various solvents.

Qualitative Solubility Data

Solvent	Solvent Type	Reported Solubility
Water	Aqueous	Insoluble[2][4][5]
Ethanol	Protic Polar	Moderately Soluble[1]
Diethyl Ether	Aprotic Polar	Moderately Soluble[1]

The presence of the hydrophobic benzene ring and the bromine atom, coupled with the polar ether linkages of the methoxy groups, suggests that **2-bromo-1,3-dimethoxybenzene** will exhibit favorable solubility in a range of common organic solvents. Its insolubility in water is a key characteristic for consideration in aqueous workups and extractions.[1][2][4]

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol based on the widely accepted shake-flask method for determining the equilibrium solubility of a solid compound in an organic solvent. This method can be readily adapted for **2-bromo-1,3-dimethoxybenzene**.

1. Materials and Equipment

- **2-Bromo-1,3-dimethoxybenzene** (solid)
- Selected organic solvents (e.g., ethanol, methanol, acetone, ethyl acetate, dichloromethane, toluene)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

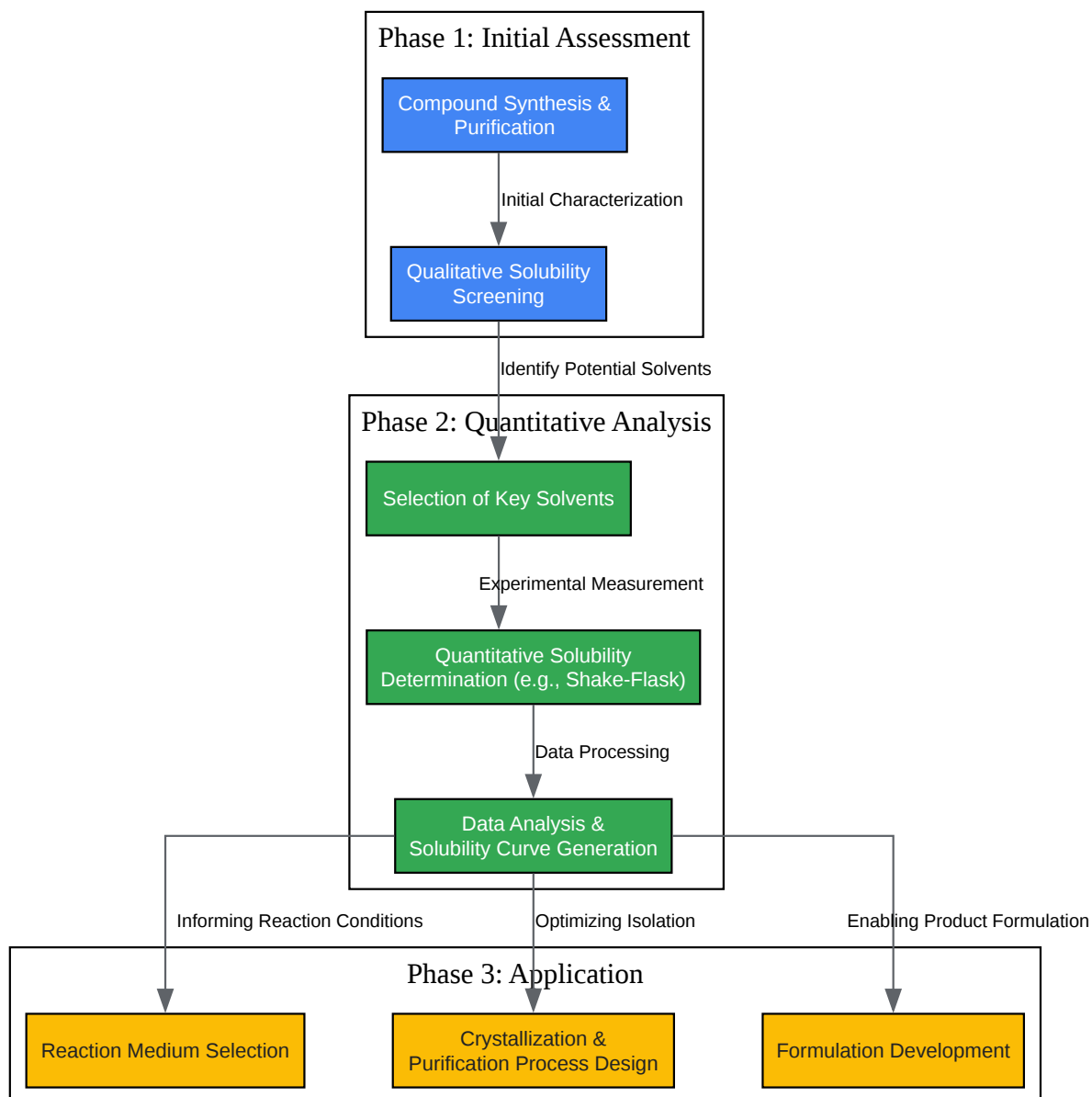
2. Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of solid **2-bromo-1,3-dimethoxybenzene** to several vials. The presence of undissolved solid is crucial to ensure that equilibrium is reached.
 - Accurately add a known volume of the desired organic solvent to each vial.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the mixtures for a sufficient period (typically 24-48 hours) to allow the system to reach thermodynamic equilibrium.
- Sample Collection and Preparation:

- After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pipette. To avoid transferring any solid particles, it is advisable to use a pipette tip with a filter or to centrifuge the vials before sampling.
- Accurately dilute the collected supernatant with the same solvent to a concentration that falls within the linear range of the analytical method to be used.
- Analysis:
 - Analyze the diluted samples using a calibrated HPLC or UV-Vis spectrophotometer to determine the concentration of **2-bromo-1,3-dimethoxybenzene**.
 - Prepare a calibration curve using standard solutions of known concentrations to ensure accurate quantification.
- Calculation of Solubility:
 - Calculate the concentration of the undiluted saturated solution from the concentration of the diluted sample and the dilution factor.
 - Express the solubility in appropriate units, such as g/100 mL or mol/L.

Logical Workflow for Solubility Data Application

The determination and application of solubility data is a critical component of the chemical research and development process. The following diagram illustrates a logical workflow from initial solubility screening to its application in process development and formulation.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the determination and application of solubility data in R&D.

This workflow highlights the progression from initial qualitative assessments to rigorous quantitative measurements, which in turn inform critical downstream applications in chemical synthesis and product development. By systematically evaluating the solubility of **2-bromo-1,3-dimethoxybenzene**, researchers can streamline their development processes and ensure the robustness of their synthetic and formulation strategies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 16932-45-9: 2-Bromo-1,3-dimethoxybenzene | CymitQuimica [cymitquimica.com]
- 2. 2-Bromo-1,3-dimethoxybenzene, 98% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 3. 2-Bromo-1,3-dimethoxybenzene | C₈H₉BrO₂ | CID 612296 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. chembk.com [chembk.com]
- To cite this document: BenchChem. [Solubility of 2-Bromo-1,3-dimethoxybenzene: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b094514#solubility-of-2-bromo-1-3-dimethoxybenzene-in-common-organic-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com